

Diisopropylphosphine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Diisopropylphosphine

Cat. No.: B1583860

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisopropylphosphine [(CH₃)₂CH]₂PH is an organophosphorus compound that serves as a valuable reagent and ligand in synthetic chemistry. Its unique steric and electronic properties make it a subject of interest in catalysis and as a precursor for more complex phosphine-based molecules. This technical guide provides an in-depth overview of its chemical properties, a detailed experimental protocol for its synthesis, and its applications, particularly in contexts relevant to drug development and chemical research.

Core Chemical and Physical Properties

The fundamental properties of **diisopropylphosphine** are summarized below.

Property	Value	Citation(s)
Molecular Formula	C ₆ H ₁₅ P	[1][2][3]
Molecular Weight	118.16 g/mol	[3]
IUPAC Name	di(propan-2-yl)phosphane	[3][4]
CAS Number	20491-53-6	[1][5]
Appearance	Colorless liquid	[6]
Boiling Point	118 °C	[2]
Density	0.800 g/cm ³	[2]

Synthesis of Diisopropylphosphine

Diisopropylphosphine is commonly synthesized via a Grignard reaction. This involves the reaction of a Grignard reagent, isopropylmagnesium chloride, with phosphorus trichloride to form the precursor chlorodiisopropylphosphine, which can then be reduced to **diisopropylphosphine**.

Experimental Protocol: Synthesis of Chlorodiisopropylphosphine

The following protocol is adapted from established procedures for the synthesis of chlorodialkylphosphines.

Materials:

- Magnesium turnings
- Isopropyl chloride
- Phosphorus trichloride (PCl₃)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Dry ice/acetone bath

- Standard glassware for air-sensitive synthesis (Schlenk line, nitrogen atmosphere)

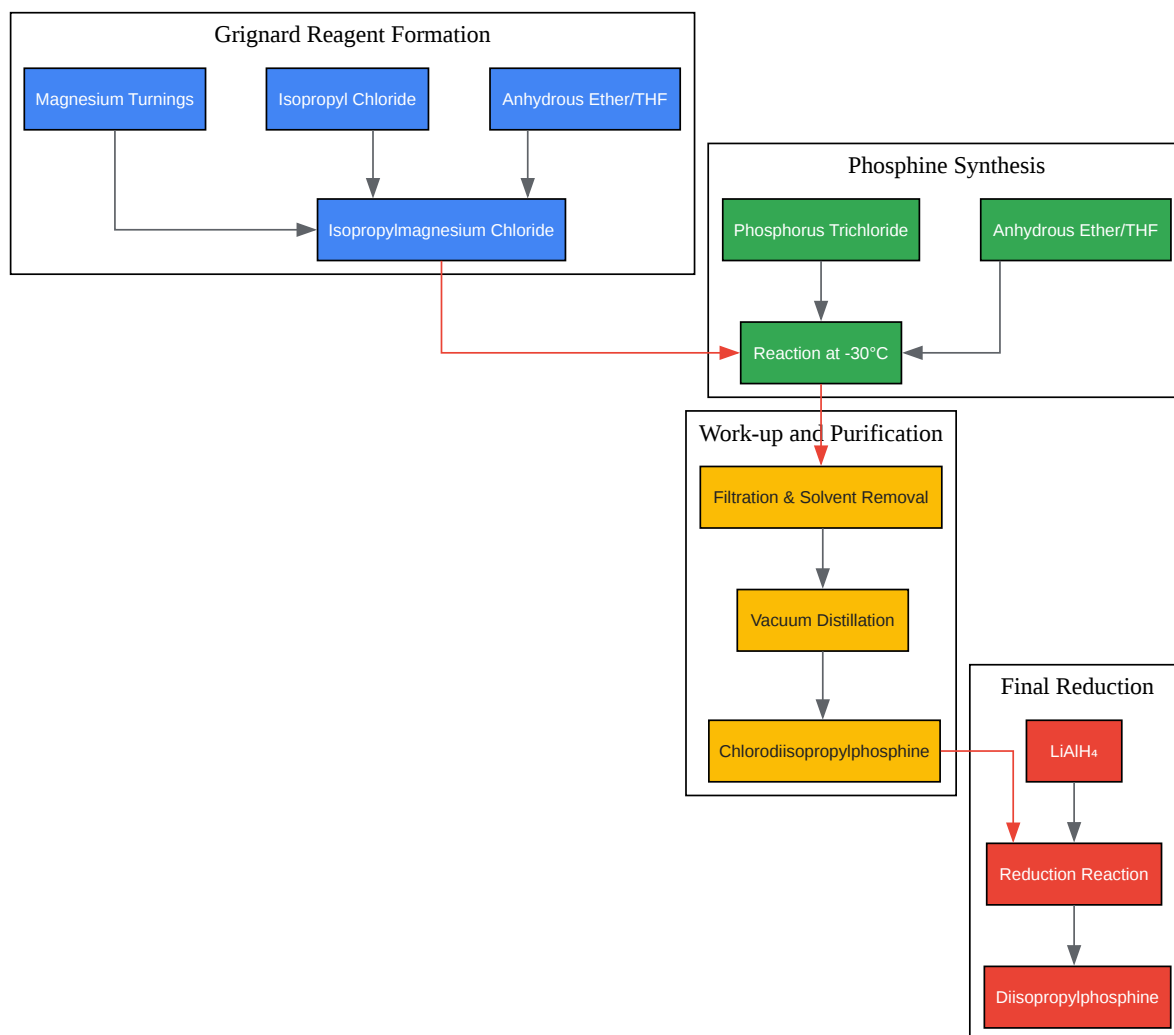
Procedure:

- Preparation of Isopropylmagnesium Chloride (Grignard Reagent):
 - In a flame-dried, three-necked flask equipped with a dropping funnel, reflux condenser, and a nitrogen inlet, place magnesium turnings.
 - Add a small amount of a solution of isopropyl chloride in anhydrous diethyl ether or THF to initiate the reaction.
 - Once the reaction begins, add the remaining isopropyl chloride solution dropwise to maintain a gentle reflux.
 - After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent.
- Reaction with Phosphorus Trichloride:
 - In a separate flame-dried, three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a low-temperature thermometer, place a solution of phosphorus trichloride in anhydrous diethyl ether or THF.
 - Cool the flask to -30 °C using a dry ice/acetone bath.[\[7\]](#)
 - Slowly add the prepared isopropylmagnesium chloride solution from the dropping funnel to the cooled PCl_3 solution with vigorous stirring. The rate of addition should be controlled to maintain the reaction temperature between -30 °C and 0 °C.[\[7\]](#) This addition typically takes 1 to 1.5 hours.[\[7\]](#)
- Work-up and Isolation:
 - After the addition is complete, remove the cooling bath and allow the reaction mixture to warm to room temperature.
 - Heat the mixture to reflux for 30 minutes.[\[7\]](#)

- Cool the mixture to room temperature and filter it under a nitrogen atmosphere to remove the magnesium salts.
- Wash the salts with several portions of anhydrous ether or THF to recover any occluded product.
- Combine the filtrate and washings and remove the solvent under reduced pressure.
- The resulting crude chloro**diisopropylphosphine** can be purified by vacuum distillation.
- Reduction to **Diisopropylphosphine**:
 - The purified chloro**diisopropylphosphine** can be reduced to **diisopropylphosphine** using a suitable reducing agent, such as lithium aluminum hydride (LiAlH_4), in an anhydrous solvent like diethyl ether. This step must be performed with extreme caution due to the pyrophoric nature of LiAlH_4 and the final product.

Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **diisopropylphosphine**.



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Synthesis workflow for **diisopropylphosphine**.

Biological and Medicinal Chemistry Context

Signaling Pathways

Diisopropylphosphine is a synthetic organophosphorus compound primarily utilized in chemical synthesis. There is no evidence to suggest its involvement in endogenous biological signaling pathways. Its utility in a biological context is as a building block for creating other molecules, such as ligands for metal catalysts, which may then be used in the synthesis of biologically active compounds.^[5]

Applications in Drug Development and Research

While **diisopropylphosphine** itself is not a therapeutic agent, its derivatives and the broader class of phosphine-containing molecules have important applications in medicinal chemistry and drug development.

- **Ligands in Catalysis:** **Diisopropylphosphine** and its derivatives are used as ligands in transition metal-catalyzed reactions.^[5] These reactions, such as Suzuki-Miyaura and Buchwald-Hartwig couplings, are fundamental in medicinal chemistry for the synthesis of complex organic molecules that form the basis of many drug candidates.^[5] The steric bulk and electron-donating properties of the diisopropyl groups can influence the efficiency and selectivity of these catalytic processes.^[5]
- **Precursors to Phosphine Oxides:** **Diisopropylphosphine** can be oxidized to **diisopropylphosphine** oxide. Phosphine oxides are a class of compounds that are gaining interest in drug design.^{[8][9]} They are highly polar and can act as strong hydrogen bond acceptors, which can improve the solubility and metabolic stability of drug candidates.^{[9][10]} The anticancer drug brigatinib, for example, contains a phosphine oxide moiety.^{[8][10]}
- **Phosphonate Analogues:** The phosphorus center in **diisopropylphosphine** is a key feature of a wider class of organophosphorus compounds known as phosphonates, which are used as stable analogues of natural phosphates in drug design.^{[11][12]} Phosphonates are found in various approved drugs, including antivirals and treatments for bone diseases.^[12] Research into compounds like **diisopropylphosphine** contributes to the fundamental understanding of organophosphorus chemistry that underpins these applications.^[11]

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